

# Cannabidivarin diacetate CAS number and molecular structure

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## Compound of Interest

Compound Name: *Cannabidivarin diacetate*

Cat. No.: *B10855876*

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## A Technical Guide to Cannabidivarin Diacetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Cannabidivarin diacetate** (CBDV diacetate), a derivative of the phytocannabinoid Cannabidivarin (CBDV). This document collates available chemical and physical data, outlines its molecular structure, and provides context for its potential biological activity based on its parent compound.

## Core Chemical and Physical Data

**Cannabidivarin diacetate** is structurally similar to other known phytocannabinoids and is primarily available as an analytical reference standard.<sup>[1]</sup> Its core quantitative data are summarized below for ease of reference.

Property	Value	Source
CAS Number	2552800-24-3	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C23H30O4	<a href="#">[1]</a>
Formula Weight	370.5 g/mol	<a href="#">[1]</a>
Purity	≥98%	<a href="#">[1]</a>
Formulation	A 10 mg/ml solution in acetonitrile	<a href="#">[1]</a>
Solubility	Acetonitrile: 10 mg/ml	<a href="#">[1]</a>
SMILES	<chem>CCCC(C=C1OC(C)=O)=CC(O)C(C)=O=C1[C@H]2--INVALID-LINK--CCC(C)=C2</chem>	<a href="#">[1]</a>
InChI Code	InChI=1S/C23H30O4/c1-7-8-18-12-21(26-16(5)24)23(22(13-18)27-17(6)25)20-11-15(4)9-10-19(20)14(2)3/h11-13,19-20H,2,7-10H2,1,3-6H3/t19-,20+/m0/s1	<a href="#">[1]</a>
InChI Key	MBGDBEJCYBXCOE-VQTJNVASSA-N	<a href="#">[1]</a>

## Molecular Structure

**Cannabidivarin diacetate** is the diacetate ester of Cannabidivarin (CBDV). The molecular structure consists of a resorcinol core substituted with a propyl side chain and a monoterpene moiety, with acetate groups attached to the two hydroxyl groups of the resorcinol.

The IUPAC name for **Cannabidivarin diacetate** is 2-[(1R,6R)-3-methyl-6-(1-methylethenyl)-2-cyclohexen-1-yl]-5-propyl-1,3-benzenediol, 1,3-diacetate.[\[1\]](#)

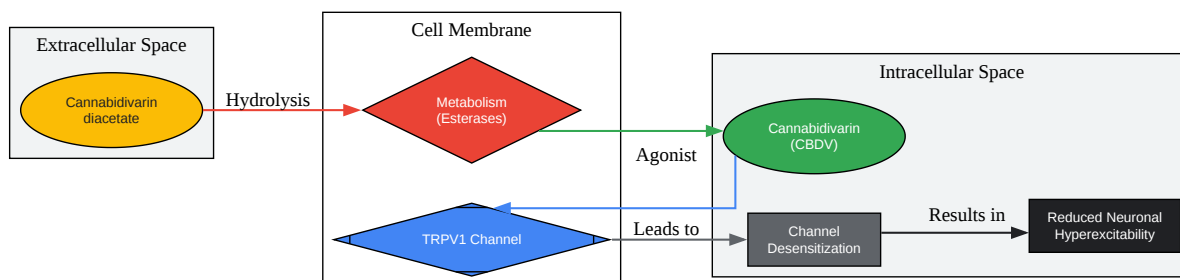
## Synthesis

The synthesis of cannabinoid compounds, including derivatives like **Cannabidivarin diacetate**, can be achieved through various synthetic routes. One patented method describes the preparation of "**cannabidivarin diacetate** aldehyde" as an intermediate in a multi-step synthesis process.[3] This suggests that the synthesis likely involves the acetylation of Cannabidivarin or a precursor molecule. The acetylation process typically involves reacting the hydroxyl groups of the parent cannabinoid with an acetylating agent, such as acetic anhydride.

## Potential Signaling Pathways and Biological Activity

While specific studies on the signaling pathways of **Cannabidivarin diacetate** are not readily available, the biological activity is likely related to its parent compound, Cannabidivarin (CBDV). CBDV is a non-intoxicating cannabinoid that has demonstrated anticonvulsant properties in rodent models.[4][5]

The anti-epileptic activity of CBDV is thought to be mediated through its interaction with the transient receptor potential (TRP) channels, specifically TRPV1, TRPV2, and TRPA1.[6] CBDV acts as an agonist on these channels, leading to their activation and subsequent desensitization. This desensitization may reduce neuronal hyperexcitability, which is a key factor in seizure activity. It is hypothesized that **Cannabidivarin diacetate** may act as a prodrug for CBDV, being metabolized in the body to release the active CBDV.





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